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Application of NMR Spectroscopy for the Structural Analysis of Bacillibactin

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Abstract

Bacillibactin is a catecholate siderophore produced by various Bacillus species to sequester ferric iron from the environment. Its unique cyclic structure, composed of three 2,3-dihydroxybenzoate (DHB)-glycine-threonine units, makes it a subject of interest in microbiology, biochemistry, and drug development. Nuclear Magnetic Resonance (NMR) spectroscopy is an indispensable tool for the unambiguous structural elucidation and characterization of **Bacillibactin**. This document provides detailed application notes and experimental protocols for researchers, scientists, and drug development professionals on the use of 1D and 2D NMR techniques for the structural analysis of **Bacillibactin**.

Introduction

Bacillibactin is synthesized via a non-ribosomal peptide synthetase (NRPS) pathway.[1] The structure consists of a macrocyclic trilactone core formed from three L-threonine residues, to which three glycine and three 2,3-dihydroxybenzoic acid (DHB) moieties are attached.[1] NMR spectroscopy allows for the precise determination of this complex architecture by providing information on the chemical environment of each atom and their connectivity.

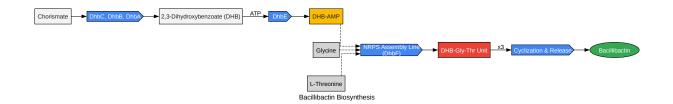
Techniques such as ¹H NMR, ¹³C NMR, Correlation Spectroscopy (COSY), Heteronuclear Single Quantum Coherence (HSQC), and Heteronuclear Multiple Bond Correlation (HMBC) are routinely employed.[2][3] These methods, when used in conjunction, allow for the complete assignment of proton and carbon signals and confirm the sequence and linkage of the DHB, glycine, and threonine units.



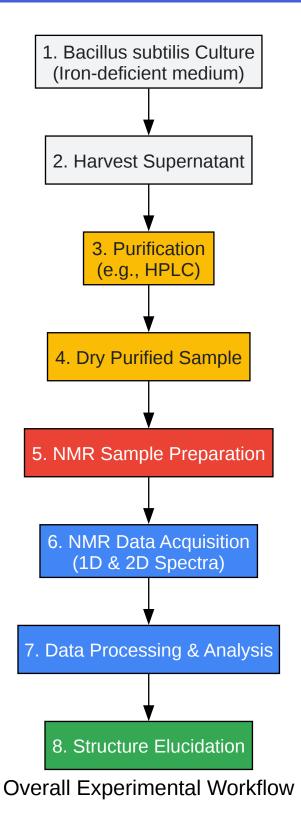
Bacillibactin Biosynthesis Pathway

The biosynthesis of **Bacillibactin** begins with chorismate and is orchestrated by enzymes encoded by the dhb gene cluster.[4] The pathway involves the synthesis of the 2,3-dihydroxybenzoate (DHB) precursor, which is then activated and loaded onto a multimodular NRPS enzyme system (DhbE, DhbF) for the sequential addition of glycine and threonine, followed by cyclization to form the final molecule.

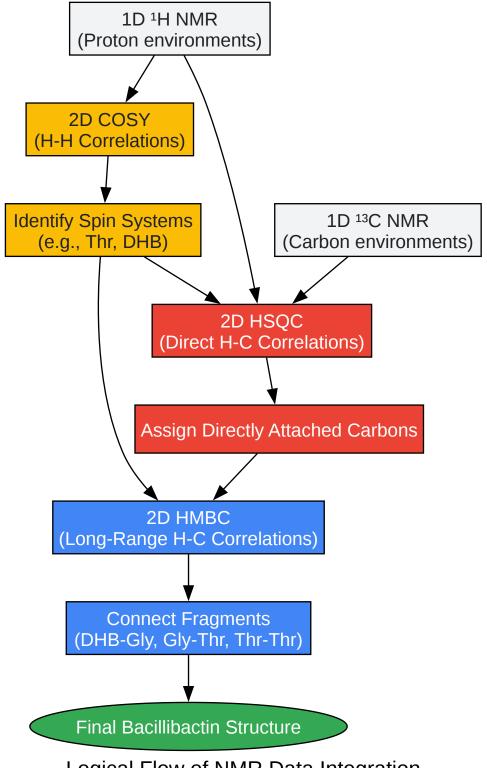












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